

Application Note: In Vivo Dosing and Efficacy of Antitumor Agent-74

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Compound of Interest

Compound Name: Antitumor agent-74

Cat. No.: B12398464

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Audience: Researchers, scientists, and drug development professionals.

Purpose: This document provides a comprehensive overview and detailed protocols for the in vivo use of **Antitumor Agent-74**, a quinoxaline derivative that induces mitochondrial apoptosis and arrests the cell cycle at the S phase by inhibiting DNA synthesis.[1]

Introduction

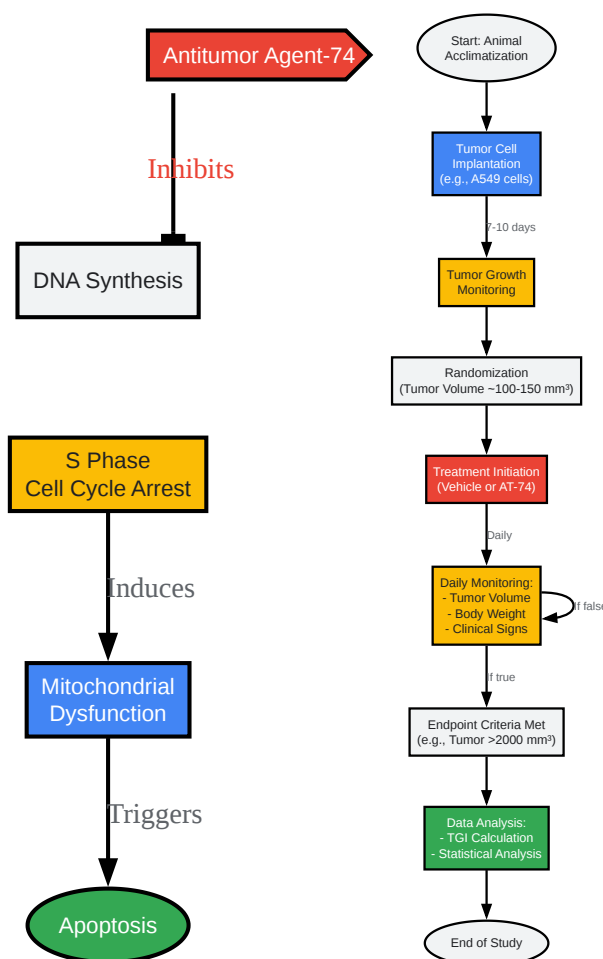
Antitumor Agent-74 is a novel quinoxaline derivative with demonstrated antitumor properties. [1] Its mechanism of action involves the inhibition of DNA synthesis, leading to cell cycle arrest in the S phase and subsequent induction of mitochondrial-mediated apoptosis.[1] This agent has shown cytotoxic effects against a range of cancer cell lines, with IC50 values typically ranging from 56.7 to 86.3 μM . [1] This application note outlines the recommended dosage, formulation, and experimental protocols for evaluating the in vivo efficacy of **Antitumor Agent-74** in preclinical xenograft models.

Mechanism of Action

Antitumor Agent-74 exerts its anticancer effects primarily through the disruption of DNA replication, which triggers a cascade of cellular events culminating in apoptosis.

- **DNA Synthesis Inhibition:** The agent directly interferes with the machinery of DNA replication.

- Cell Cycle Arrest: This inhibition leads to an accumulation of cells in the S phase of the cell cycle.[1]
- Mitochondrial Apoptosis: Prolonged cell cycle arrest activates the intrinsic apoptotic pathway, characterized by mitochondrial dysfunction.



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References

- 1. medchemexpress.com [medchemexpress.com]
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